

Application of **cis**-Vitamin K1-d7 in Nutritional Biomarker Studies

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Compound of Interest

Compound Name: **cis**-Vitamin K1-d7

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Introduction

Vitamin K1, also known as phylloquinone, is a fat-soluble vitamin crucial for several physiological processes, including blood coagulation, bone metabolism, and the regulation of vascular calcification.^{[1][2][3]} Accurate quantification of Vitamin K1 in biological matrices is essential for assessing nutritional status, understanding its role in health and disease, and in the development of new therapeutics. Given its lipophilic nature and typically low endogenous concentrations, sensitive and robust analytical methods are required for its measurement.^{[1][4][5]}

This document provides detailed application notes and protocols for the use of **cis**-Vitamin K1-d7 as an internal standard in the quantitative analysis of Vitamin K1 in nutritional biomarker studies, primarily utilizing Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Application Notes

The Role of **cis**-Vitamin K1-d7 as an Internal Standard

In quantitative mass spectrometry, an internal standard (IS) is a compound added to a sample in a known concentration to facilitate the accurate quantification of a target analyte. The ideal IS is chemically and physically similar to the analyte but mass-distinguishable. **cis**-Vitamin K1-d7 is a deuterated analog of Vitamin K1, meaning seven hydrogen atoms have been replaced

with deuterium. This substitution makes it an excellent internal standard for Vitamin K1 analysis for several reasons:

- **Similar Chemical and Physical Properties:** **cis-Vitamin K1-d7** exhibits nearly identical chromatographic retention time, ionization efficiency, and extraction recovery to the endogenous, non-labeled Vitamin K1.^{[6][7]} This similarity allows it to effectively compensate for variations in sample preparation and instrument response.
- **Mass-Distinguishable:** The deuterium labeling results in a mass shift of +7 Da compared to the unlabeled Vitamin K1, allowing for their simultaneous detection and differentiation by the mass spectrometer.
- **Minimizes Matrix Effects:** Biological samples like plasma and serum are complex matrices that can cause ion suppression or enhancement, leading to inaccurate quantification.^[8] As **cis-Vitamin K1-d7** is similarly affected by the matrix as the native analyte, the ratio of their signals remains constant, leading to more accurate and precise results.^[6]
- **Correction for Losses:** It accounts for any loss of the analyte during sample extraction, preparation, and injection.

Applications in Nutritional and Clinical Research

The use of **cis-Vitamin K1-d7** as an internal standard is integral to various research applications:

- **Nutritional Status Assessment:** Accurately measuring Vitamin K1 levels in plasma or serum to evaluate dietary intake and identify potential deficiencies.^{[5][9]}
- **Pharmacokinetic Studies:** Determining the absorption, distribution, metabolism, and excretion of Vitamin K1 from foods or supplements.^[5]
- **Clinical Trials:** Monitoring the impact of interventions on Vitamin K1 status in studies related to bone health, cardiovascular disease, and other conditions.^{[2][10][11]}
- **Food Analysis:** Quantifying Vitamin K1 content in various foodstuffs to build comprehensive food composition databases.

Experimental Protocols

Protocol 1: Quantification of Vitamin K1 in Human Plasma by LC-MS/MS

This protocol describes a general method for the extraction and quantification of Vitamin K1 from human plasma using **cis-Vitamin K1-d7** as an internal standard.

Materials and Reagents:

- Human plasma (collected in EDTA or citrate tubes)
- **cis-Vitamin K1-d7** (internal standard)
- Vitamin K1 (analytical standard for calibration curve)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Hexane (HPLC grade)
- Ethanol (analytical grade)
- Water (LC-MS grade)
- Ammonium formate
- Formic acid
- Microcentrifuge tubes
- Nitrogen evaporator
- LC-MS/MS system (e.g., Thermo Scientific™ TSQ Endura™ Triple Quadrupole MS with a Vanquish™ HPLC system)
- Analytical column (e.g., Thermo Scientific™ Accucore™ PFP, 100 x 2.1 mm, 2.6 µm)

Procedure:

- Preparation of Standards:
 - Prepare a stock solution of Vitamin K1 and **cis-Vitamin K1-d7** in methanol.
 - Create a series of calibration standards by spiking known concentrations of Vitamin K1 into a surrogate matrix (e.g., charcoal-stripped plasma).
 - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Liquid-Liquid Extraction):
 - To a 500 μ L aliquot of plasma sample, calibrator, or QC, add 50 μ L of the **cis-Vitamin K1-d7** internal standard solution (e.g., at 1000 ng/mL). Vortex briefly.
 - Add 1.5 mL of ethanol to precipitate proteins. Vortex for 1 minute.
 - Add 4 mL of hexane for extraction. Vortex for 1 minute.
 - Centrifuge the tubes at high speed (e.g., 13,000 rpm) for 10 minutes to separate the layers.
 - Carefully transfer the upper organic layer (hexane) to a clean tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature.
 - Reconstitute the dried extract in 200 μ L of a 1:3 water:methanol solution.
 - Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Chromatographic Conditions (Example):
 - Column: Accucore™ PFP, 100 x 2.1 mm, 2.6 μ m
 - Mobile Phase A: Water with 0.1% Formic Acid and 5mM Ammonium Formate
 - Mobile Phase B: Methanol with 0.1% Formic Acid

- Flow Rate: 0.4 mL/min
- Gradient: A suitable gradient to achieve separation (e.g., starting with a high percentage of A and ramping up to a high percentage of B).
- Injection Volume: 10 μ L
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Positive Electrospray Ionization (ESI)
 - Monitoring Mode: Selected Reaction Monitoring (SRM)
 - Example Transitions:
 - Vitamin K1: Precursor ion (m/z) \rightarrow Product ion (m/z)
 - **cis-Vitamin K1-d7**: Precursor ion (m/z) \rightarrow Product ion (m/z)
 - Optimize collision energies and other MS parameters for maximum signal intensity.
- Data Analysis:
 - Integrate the peak areas for both Vitamin K1 and **cis-Vitamin K1-d7**.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibrators.
 - Determine the concentration of Vitamin K1 in the unknown samples by interpolating their peak area ratios from the calibration curve.

Quantitative Data Summary

The following tables summarize typical quantitative performance data for the analysis of Vitamin K1 using a deuterated internal standard, as reported in various studies.

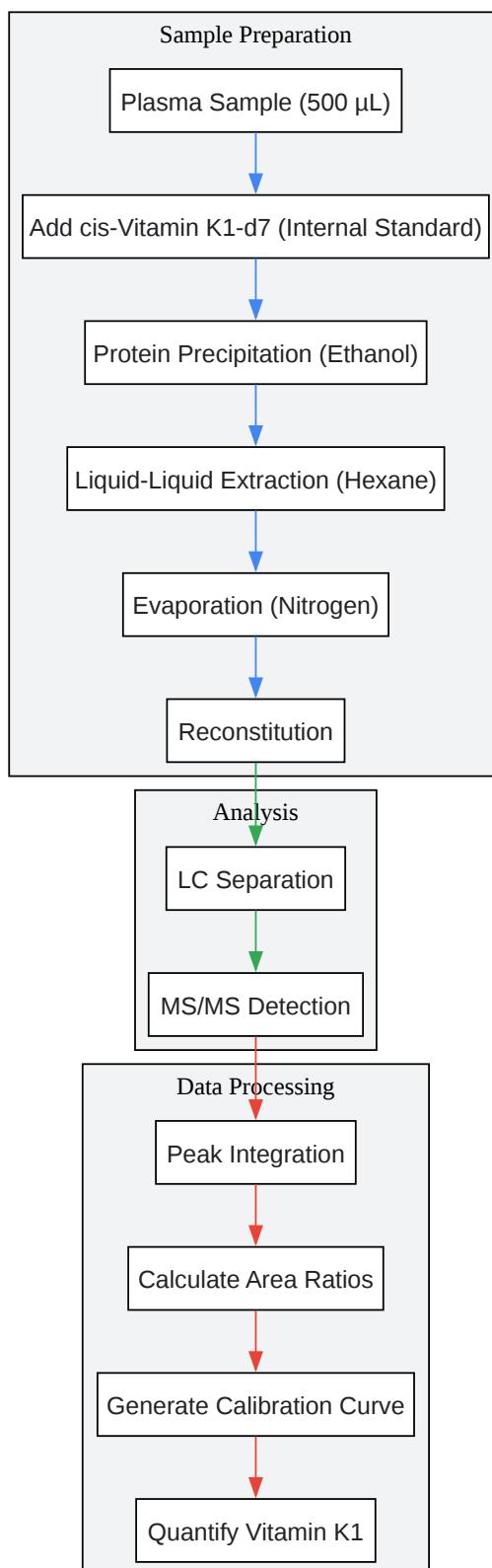
Table 1: Linearity and Limits of Quantification

Analyte	Matrix	Linearity Range	LLOQ (Lower Limit of Quantification)	Reference
Vitamin K1	Human Plasma	0.1 - 50 ng/mL	0.1 ng/mL	
Vitamin K1	Human Plasma	Up to 15 nmol/L	0.14 nmol/L	
Vitamin K1	Human Plasma	0.1 - 10 ng/mL	0.1 ng/mL	[8]
Vitamin K1	Fruits and Vegetables	Not specified	0.004 mg/kg	[6]
Vitamin K1, MK-4, MK-7	Human Serum	0.05 - 5 ng/mL	0.05 ng/mL for VK1	

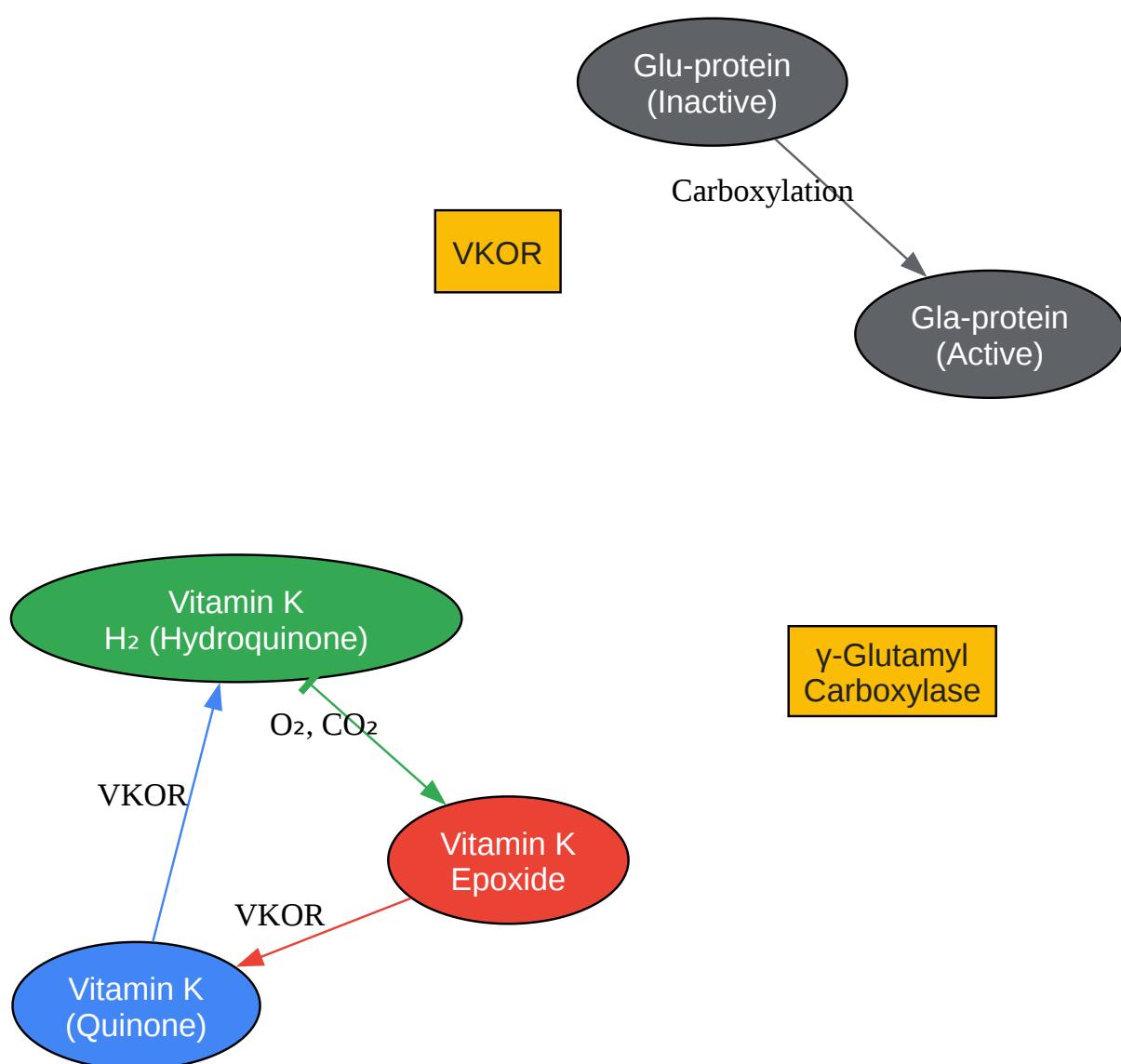
Table 2: Precision and Accuracy

Analyte	Matrix	Precision (%RSD)	Accuracy (% Recovery)	Reference
Vitamin K1, K2	Human Plasma	Intraday: 0.207-7.83%, Interday: 3.39-5.75%	Within 10% of nominal concentration	[4]
Vitamin K1	Fruits and Vegetables	Intraday: 1.0-7.1%, Interday: 2.8-8.8%	84 - 115.6%	[6]
Vitamin K1, MK-4, MK-7	Human Serum	2.66 - 10.11%	Not specified	

Mandatory Visualizations

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Caption: Experimental workflow for Vitamin K1 quantification.



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Caption: The Vitamin K cycle.

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